

Introduction: The Critical Role of Purity in a Versatile Chemical Intermediate

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Compound of Interest

Compound Name: Diethyl 5-formylisophthalate

CAS No.: 208450-84-4

Cat. No.: B3325204

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Diethyl 5-formylisophthalate (CAS No. 208450-84-4) is a substituted aromatic compound featuring both ester and aldehyde functional groups.^{[1][2]} This unique combination makes it a valuable intermediate and building block in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and advanced materials. The reactivity of the aldehyde group allows for a variety of chemical transformations, while the diethyl ester moieties can be hydrolyzed to the corresponding dicarboxylic acid or transesterified.

In any synthetic application, but especially in drug development, the purity of starting materials and intermediates is paramount. Impurities, even in trace amounts, can lead to unwanted side reactions, the formation of toxic byproducts, and reduced yields of the final product. For researchers and drug development professionals, a robust and reliable analytical strategy to assess the purity of **Diethyl 5-formylisophthalate** is not just a quality control measure; it is a foundational requirement for reproducible and successful research. This guide provides a comprehensive overview of the analytical techniques and methodologies for the definitive purity analysis of this compound, grounded in established scientific principles.

Physicochemical Properties

A foundational understanding of a compound's physical properties is essential for selecting and optimizing analytical methods. For instance, its predicted boiling point informs the feasibility of Gas Chromatography (GC).

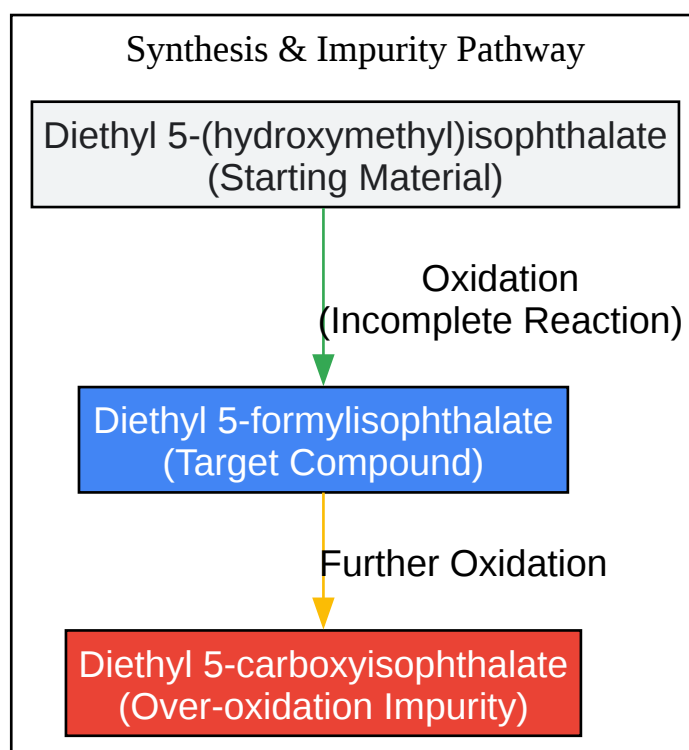
Property	Value	Reference
CAS Number	208450-84-4	[1][2]
Molecular Formula	C ₁₃ H ₁₄ O ₅	[1][2]
Molecular Weight	250.25 g/mol	[1][2]
Predicted Boiling Point	380.7 ± 32.0 °C	[1]
Predicted Density	1.192 ± 0.06 g/cm ³	[1]

Understanding Potential Impurities: A Synthesis-Based Approach

The most common route for synthesizing **Diethyl 5-formylisophthalate** is through the oxidation of Diethyl 5-(hydroxymethyl)isophthalate.[2] This synthetic pathway is the primary source of potential process-related impurities. A self-validating analytical protocol must be capable of separating and detecting these specific compounds.

Key Potential Impurities:

- **Unreacted Starting Material:** Diethyl 5-(hydroxymethyl)isophthalate. Its presence indicates an incomplete oxidation reaction.
- **Over-oxidation Product:** Diethyl 5-carboxyisophthalate (or the corresponding isophthalic acid if hydrolysis occurs). This results from the aldehyde group being further oxidized.
- **Residual Solvents:** Solvents used during the reaction and purification (e.g., ethanol, ethyl acetate, dichloromethane) may be present in the final product.
- **Degradation Products:** The compound may degrade under harsh conditions (e.g., heat, light, or extreme pH), leading to various other impurities.



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Caption: Relationship between starting material, product, and key process impurities.

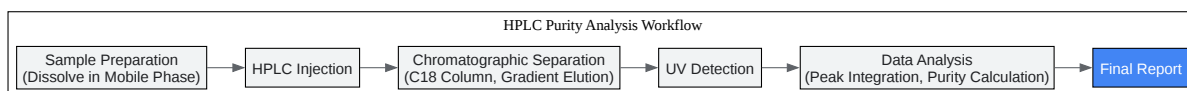
Chromatographic Methods: The Cornerstone of Purity Assessment

Chromatography is the most powerful technique for separating and quantifying impurities in organic compounds. Both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are highly applicable to **Diethyl 5-formylisophthalate**, each offering distinct advantages.

High-Performance Liquid Chromatography (HPLC)

HPLC is the preferred method for potency and purity determination due to its high resolution, sensitivity, and suitability for non-volatile compounds. A reverse-phase HPLC method with UV detection is the logical choice for this analyte, as the aromatic ring and carbonyl groups provide strong chromophores for sensitive UV detection.[3]

- **Stationary Phase:** A C18 (octadecylsilyl) column is selected for its versatility and excellent retention of moderately polar to non-polar compounds like **Diethyl 5-formylisophthalate**.
- **Mobile Phase:** A gradient elution using a mixture of a buffered aqueous phase (e.g., 0.01 M sodium dihydrogen orthophosphate) and an organic modifier (e.g., acetonitrile) provides the necessary resolving power to separate the target compound from both more polar (e.g., over-oxidation product) and less polar impurities.[4]
- **Detection:** UV detection at a wavelength around 218 nm or 254 nm is expected to provide high sensitivity for the aromatic system.[3][4]



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Caption: A typical workflow for HPLC-based purity analysis.

This protocol is designed to be a self-validating system by incorporating system suitability testing (SST).

- **Instrumentation:**
 - HPLC system with a gradient pump, autosampler, column thermostat, and UV detector.
- **Chromatographic Conditions:**
 - Column: Shim-pack C18, 250 mm x 4.6 mm, 5 μ m particle size (or equivalent).[4]
 - Mobile Phase A: 0.01 M Sodium Dihydrogen Orthophosphate in water.
 - Mobile Phase B: Acetonitrile.
 - Gradient Program:

- 0-5 min: 30% B
- 5-20 min: 30% to 80% B
- 20-25 min: 80% B
- 25-26 min: 80% to 30% B
- 26-30 min: 30% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25 °C.[4]
- Detection Wavelength: 218 nm.[4]
- Injection Volume: 10 µL.
- Preparation of Solutions:
 - Standard Solution: Accurately weigh about 10 mg of **Diethyl 5-formylisophthalate** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B.
 - Sample Solution: Prepare the sample to be tested in the same manner as the standard solution.
- System Suitability Testing (SST):
 - Before sample analysis, inject the standard solution five times.
 - Acceptance Criteria:
 - The relative standard deviation (RSD) of the peak area for the five replicate injections should be $\leq 2.0\%$.
 - The theoretical plates for the main peak should be ≥ 2000 .
 - The tailing factor should be ≤ 2.0 .

- Analysis and Purity Calculation:
 - Inject the sample solution.
 - Identify the peak for **Diethyl 5-formylisophthalate** by comparing its retention time with that of the reference standard.
 - Calculate the purity using the area percent method:
 - $\% \text{ Purity} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$

Gas Chromatography (GC)

GC is an excellent complementary technique, particularly for analyzing volatile impurities and residual solvents that may not be detected by HPLC.[5][6] Given the compound's predicted high boiling point, a high-temperature capillary column and appropriate inlet temperature are necessary.[1]

- Technique: Headspace GC is ideal for residual solvent analysis, while direct injection is suitable for assessing volatile organic impurities.[7][8]
- Column: A mid-polarity capillary column, such as a VF-624ms (6% cyanopropylphenyl / 94% dimethylpolysiloxane), is a good starting point for general-purpose analysis of semi-volatile compounds.[5]
- Detector: A Flame Ionization Detector (FID) offers excellent sensitivity for organic compounds. For unambiguous identification of unknown impurities, coupling the GC to a Mass Spectrometer (MS) is the gold standard.[9][10]
- Instrumentation:
 - GC system with a split/splitless injector, capillary column, and FID.
- Chromatographic Conditions:
 - Column: VF-624ms, 60 m x 0.25 mm ID, 1.4 μm film thickness (or equivalent).
 - Carrier Gas: Helium at a constant flow of 1.5 mL/min.

- Injector Temperature: 280 °C.
- Detector Temperature: 300 °C.
- Oven Program:
 - Initial Temp: 50 °C, hold for 5 min.
 - Ramp: 10 °C/min to 280 °C, hold for 10 min.
- Injection: 1 µL, split ratio 50:1.
- Sample Preparation:
 - Accurately prepare a solution of the sample in a suitable solvent (e.g., ethanol, GC grade) at a concentration of approximately 1 mg/mL.

Spectroscopic Methods for Structural Confirmation

While chromatography excels at separation and quantification, spectroscopic techniques provide definitive structural information.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for structural elucidation. Both ^1H and ^{13}C NMR should be used to confirm the identity of **Diethyl 5-formylisophthalate** and can also be used to identify and quantify impurities without the need for a reference standard for the impurity itself (qNMR).

- Expected ^1H NMR Signals:
 - A singlet for the aldehyde proton (~9-10 ppm).
 - Signals in the aromatic region (~7.5-8.5 ppm) corresponding to the three protons on the benzene ring.
 - A quartet for the two methylene (-CH₂-) groups of the ethyl esters (~4.4 ppm), coupled to the methyl protons.[\[11\]](#)

- A triplet for the two methyl (-CH₃) groups of the ethyl esters (~1.4 ppm), coupled to the methylene protons.^[11]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and simple method to confirm the presence of key functional groups.

- Expected Key IR Absorptions:
 - Strong C=O stretching for the ester groups (~1720 cm⁻¹).
 - Strong C=O stretching for the aldehyde group (~1700 cm⁻¹).
 - C-O stretching for the ester linkage (~1250-1300 cm⁻¹).
 - Aromatic C=C stretching (~1600 cm⁻¹).

Summary and Integrated Approach

A comprehensive purity analysis of **Diethyl 5-formylisophthalate** requires an integrated approach. No single technique can provide all the necessary information.

Technique	Primary Application	Information Provided
HPLC-UV	Purity and Potency Assay	Quantitative separation of non-volatile impurities and main component.[3][4]
GC-FID/MS	Residual Solvents & Volatile Impurities	Quantification of volatile impurities and definitive identification with MS.[5][10]
^1H NMR	Identity Confirmation	Unambiguous structural confirmation and quantification of impurities.
IR Spectroscopy	Functional Group Confirmation	Rapid verification of key chemical bonds and functional groups.
LC-MS	Impurity Identification	Molecular weight determination of unknown impurities detected by HPLC.

By combining these methods, researchers and drug development professionals can build a complete purity profile of **Diethyl 5-formylisophthalate**, ensuring the quality, safety, and consistency of their work. This multi-faceted, self-validating approach provides the trustworthiness required for high-stakes applications.

References

- National Center for Biotechnology Information. (n.d.). Analytical Methods - Toxicological Profile for Diethyl Phthalate. NCBI Bookshelf. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). (PDF) Development and validation of a method for quantitative determination of the genotoxic impurity diethyl sulfite in pitolisant hydrochloride via high-performance liquid chromatography. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2024). Development and validation of a method for quantitative determination of the genotoxic impurity diethyl sulfite in pitolisant hydrochloride via high-performance liquid chromatography. Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). GC Method Validation for the Analysis of Menthol in Suppository Pharmaceutical Dosage Form. Retrieved from [[Link](#)]
- PubMed. (1989). Gas Chromatographic Analysis of Methyl Formate and Application in Methanol Poisoning Cases. Retrieved from [[Link](#)]
- ResearchGate. (2002). Analysis of methyl formate using gas chromatography - FID without a conventional headspace analyzer. Retrieved from [[Link](#)]
- IUCrData. (n.d.). Crystal structure and Hirshfeld surface analysis of diethyl 5-(2-cyanophenoxy)isophthalate. Retrieved from [[Link](#)]
- PubMed. (2015). Comparing different gas chromatographic methods for the quantification of bisphenol A (BPA) trace levels in paper and cardboard products from the market. Retrieved from [[Link](#)]
- PubMed. (2009). Chemical analysis and risk assessment of diethyl phthalate in alcoholic beverages with special regard to unrecorded alcohol. Retrieved from [[Link](#)]
- PubMed. (2007). Development and validation of a rapid headspace gas chromatography-mass spectrometry method for the determination of diethyl ether and acetone residues in Tween extracts of shellfish intended for mouse bioassay for diarrhoeic toxins. Retrieved from [[Link](#)]

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Sources

- [1. 5-FORMYL-ISOPHTHALIC ACID DIETHYL ESTER | 208450-84-4 \[chemicalbook.com\]](#)
- [2. 5-FORMYL-ISOPHTHALIC ACID DIETHYL ESTER synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. Development and validation of a method for quantitative determination of the genotoxic impurity diethyl sulfate in pitolisant hydrochloride via high-performance liquid](#)

[chromatography - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [4. researchgate.net \[researchgate.net\]](#)
- [5. GC Method Validation for the Analysis of Menthol in Suppository Pharmaceutical Dosage Form - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Gas chromatographic analysis of methyl formate and application in methanol poisoning cases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Development and validation of a rapid headspace gas chromatography-mass spectrometry method for the determination of diethyl ether and acetone residues in Tween extracts of shellfish intended for mouse bioassay for diarrhoetic toxins - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Comparing different gas chromatographic methods for the quantification of bisphenol A \(BPA\) trace levels in paper and cardboard products from the market - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Chemical analysis and risk assessment of diethyl phthalate in alcoholic beverages with special regard to unrecorded alcohol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Diethyl phthalate \(84-66-2\) 1H NMR \[m.chemicalbook.com\]](#)
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